

What is the structure of Fmoc-L-Ala-MPPA?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fmoc-L-Ala-MPPA*

Cat. No.: *B6286352*

[Get Quote](#)

An In-Depth Technical Guide to the Structure and Application of **Fmoc-L-Ala-MPPA**

Introduction

Fmoc-L-Ala-MPPA is a critical building block in modern solid-phase peptide synthesis (SPPS). It consists of the amino acid L-alanine, which is N-terminally protected by a fluorenylmethyloxycarbonyl (Fmoc) group and C-terminally linked to a 4-(Hydroxymethyl)phenoxypropionic acid (MPPA) linker. This pre-formed conjugate serves as a precursor for the efficient anchoring of the first amino acid to an aminomethyl-functionalized solid support. The primary advantage of using this compound is the significant reduction in the epimerization of the C-terminal amino acid, a common side reaction under standard coupling conditions, ensuring high purity of the final peptide product.^{[1][2][3]}

Chemical Structure and Properties

The chemical structure of **Fmoc-L-Ala-MPPA** combines three key components: the Fmoc protecting group, the L-alanine amino acid, and the MPPA linker. The IUPAC name for this compound is N-alpha-(9-Fluorenylmethyloxycarbonyl)-L-alanine-3-(4-hydroxymethylphenoxy)propionic acid.^[1]

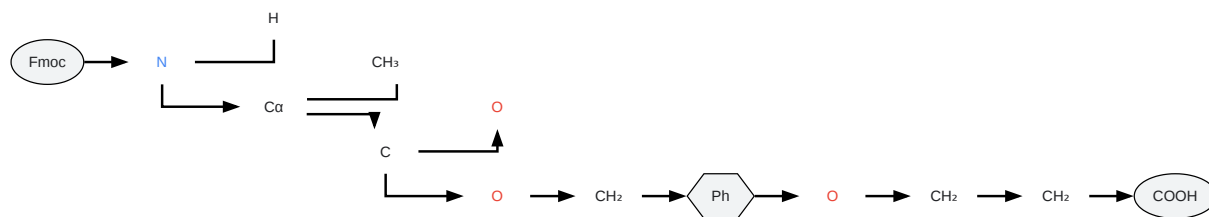
Physicochemical Data

The key quantitative data for **Fmoc-L-Ala-MPPA** are summarized in the table below.

Property	Value	References
IUPAC Name	N-alpha-(9-Fluorenylmethyloxycarbonyl)-L-alanine-3-(4-oxymethylphenoxy)propionic acid	[1]
Synonyms	3-(4-((((((9H-fluoren-9-yl)methoxy)carbonyl)alanyl)oxy)methyl)phenoxy)propanoic acid; N-[(9H-Fluoren-9-ylmethoxy)carbonyl]-L-alanine-[4-(2-carboxyethoxy)phenyl]methyl ester; Fmoc-Ala-MPPA	[1]
CAS Number	864876-89-1	[1]
Molecular Formula	C ₂₈ H ₂₇ NO ₇	[1]
Molecular Weight	489.52 g/mol	[1]
Storage Temperature	2-8°C	[1][4]

Structural Diagram

The diagram below illustrates the molecular structure of **Fmoc-L-Ala-MPPA**, detailing the connectivity of the Fmoc, L-alanine, and MPPA moieties.



[Click to download full resolution via product page](#)

Caption: Chemical structure of **Fmoc-L-Ala-MPPA**.

Experimental Protocols

Fmoc-L-Ala-MPPA is primarily used to prepare pre-loaded resins for SPPS. The following is a generalized protocol for coupling the linker-amino acid conjugate to an aminomethyl-functionalized resin (e.g., aminomethyl polystyrene).

Coupling of **Fmoc-L-Ala-MPPA** to Aminomethyl Resin

Objective: To covalently attach **Fmoc-L-Ala-MPPA** to a solid support to create a pre-loaded resin ready for peptide chain elongation.

Materials:

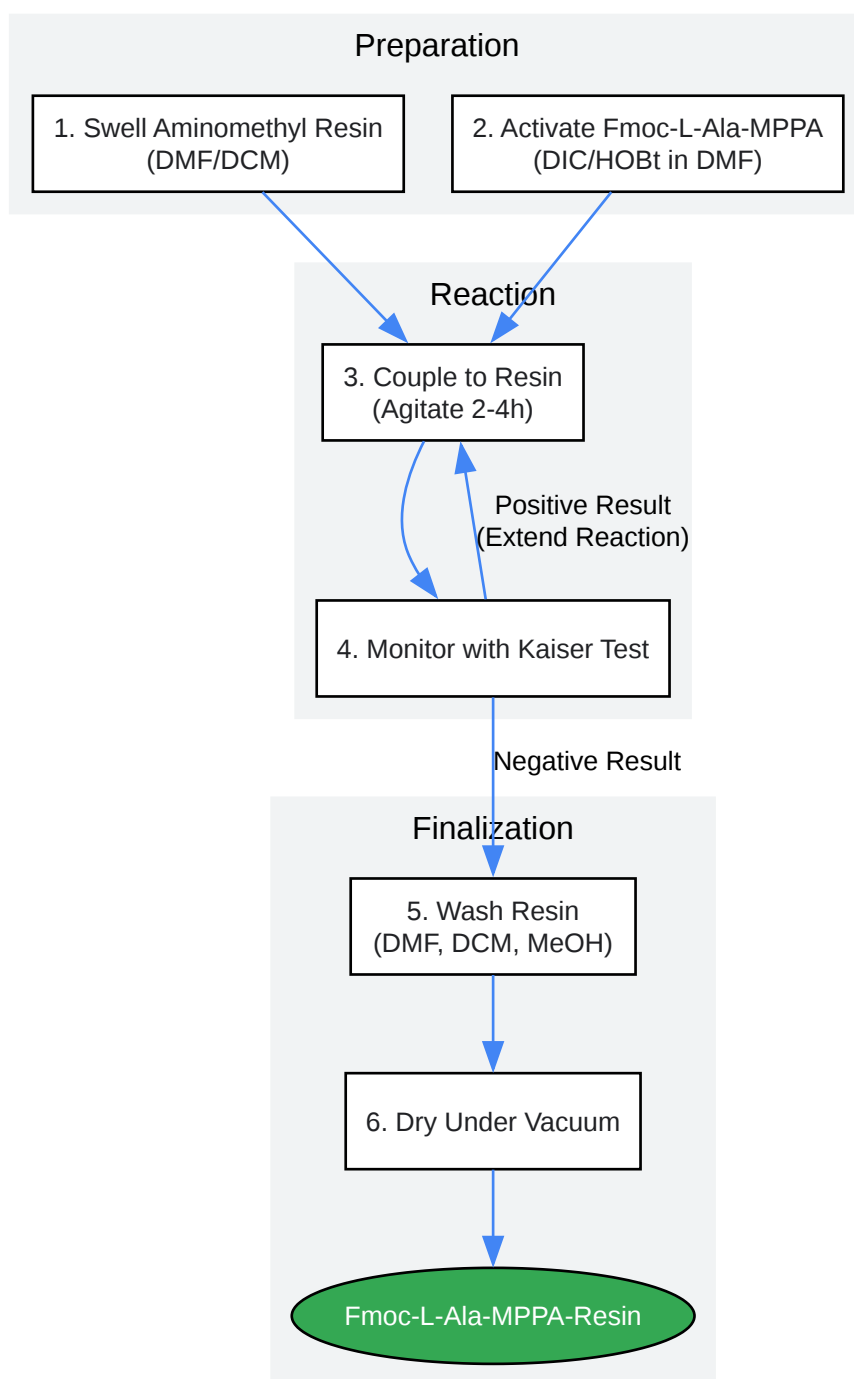
- Aminomethyl-functionalized resin
- **Fmoc-L-Ala-MPPA**
- N,N'-Diisopropylcarbodiimide (DIC)
- 1-Hydroxybenzotriazole (HOBt) or Ethyl (hydroxyimino)cyanoacetate (Oxyma)
- N,N-Dimethylformamide (DMF)

- Dichloromethane (DCM)
- Piperidine solution (20% in DMF)
- Kaiser (ninhydrin) test kit

Procedure:

- Resin Swelling: Swell the aminomethyl resin in DMF or DCM for 1-2 hours.
- Coupling Activation: In a separate vessel, dissolve 1.5 equivalents (relative to resin loading) of **Fmoc-L-Ala-MPPA** and 1.5 equivalents of HOBt/Oxyma in DMF.
- Initiation: Add 1.5 equivalents of DIC to the activated linker solution and mix for 5-10 minutes.
- Coupling Reaction: Add the activated **Fmoc-L-Ala-MPPA** solution to the swollen resin. Agitate the mixture at room temperature for 2-4 hours.
- Monitoring: Take a small sample of the resin, wash thoroughly with DMF and DCM, and perform a Kaiser test. A negative result (yellow beads) indicates complete coupling. If the test is positive (blue beads), extend the reaction time or add more coupling reagents.
- Washing: Once the coupling is complete, filter the resin and wash sequentially with DMF (3x), DCM (3x), and Methanol (3x).
- Drying: Dry the resulting **Fmoc-L-Ala-MPPA**-Resin under vacuum to a constant weight.
- Fmoc Quantification (Optional): To determine the final loading of the resin, a small, weighed sample can be treated with a 20% piperidine solution in DMF. The released dibenzofulvene-piperidine adduct is then quantified by measuring its absorbance at ~301 nm.

The workflow for this experimental procedure is illustrated below.



[Click to download full resolution via product page](#)

Caption: Workflow for coupling **Fmoc-L-Ala-MPPA** to resin.

Application in Solid-Phase Peptide Synthesis

The primary application of **Fmoc-L-Ala-MPPA** is its role as a linker in SPPS, particularly for the synthesis of peptide acids. The MPPA linker is a type of p-alkoxybenzyl ester linker, which is acid-labile.[1][5] This property allows for the cleavage of the completed peptide from the solid support using moderately acidic conditions, such as treatment with trifluoroacetic acid (TFA).[5] This cleavage step typically occurs concurrently with the removal of acid-labile side-chain protecting groups. The use of **Fmoc-L-Ala-MPPA** ensures a robust and high-fidelity starting point for the stepwise elongation of the peptide chain.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bot Detection [iris-biotech.de]
- 2. Bot Detection [iris-biotech.de]
- 3. Bot Detection [iris-biotech.de]
- 4. Bot Detection [iris-biotech.de]
- 5. peptide.com [peptide.com]
- To cite this document: BenchChem. [What is the structure of Fmoc-L-Ala-MPPA?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6286352#what-is-the-structure-of-fmoc-l-ala-mppa]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com